

A Technical Guide to the Natural Occurrence and Biological Significance of Isothiocyanatocyclopropane

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Compound of Interest

Compound Name: *Cyclopropyl isothiocyanate*

Cat. No.: B1219208

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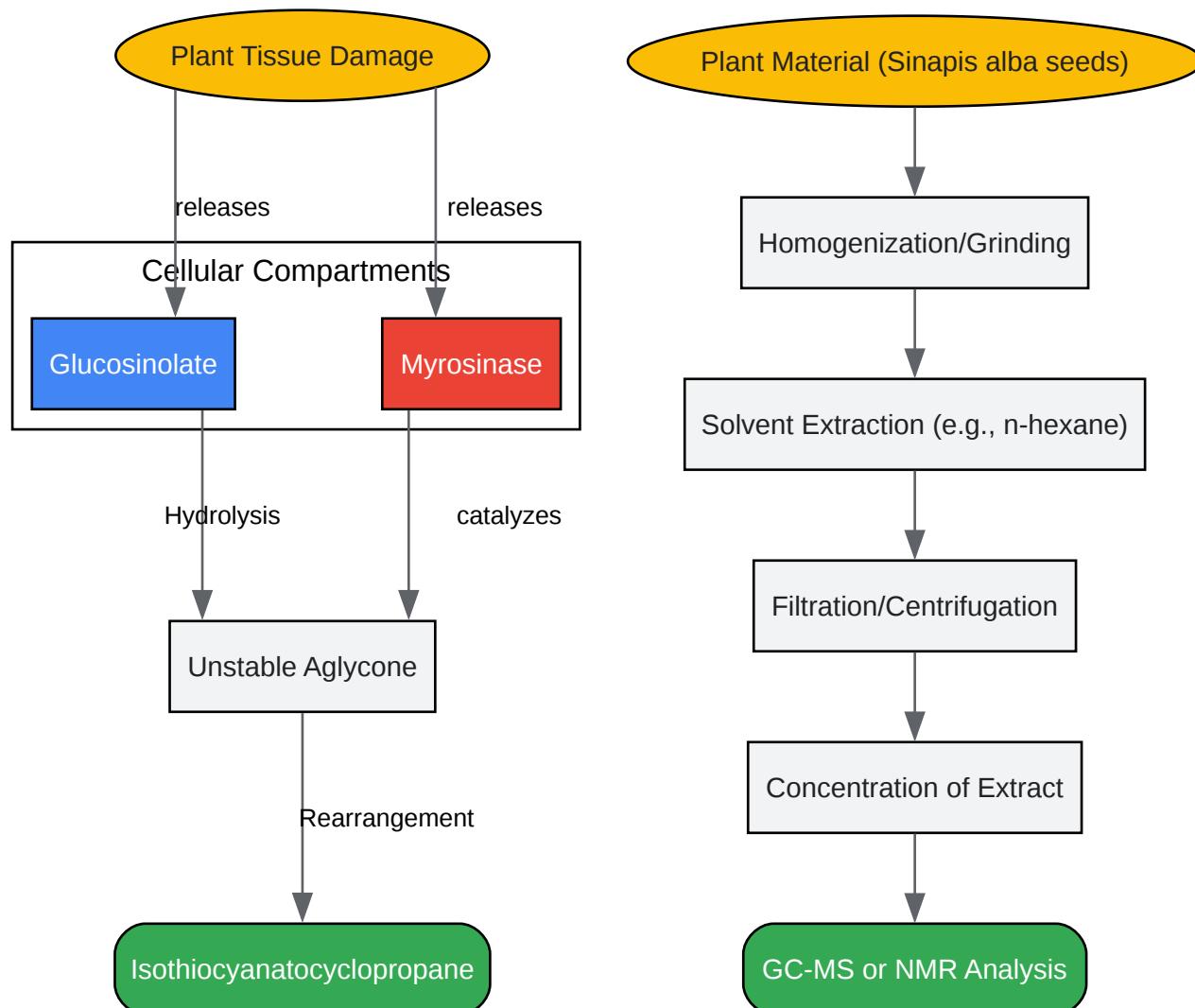
Abstract: Isothiocyanatocyclopropane, a member of the isothiocyanate (ITC) class of compounds, is a naturally occurring phytochemical with potential applications in research and drug development. This technical guide provides a comprehensive overview of its natural sources, analytical methodologies for its isolation and identification, and the putative signaling pathways it may modulate based on current knowledge of the isothiocyanate class. While specific data for isothiocyanatocyclopropane is limited, this document synthesizes available information on related compounds to provide a foundational resource for scientific exploration.

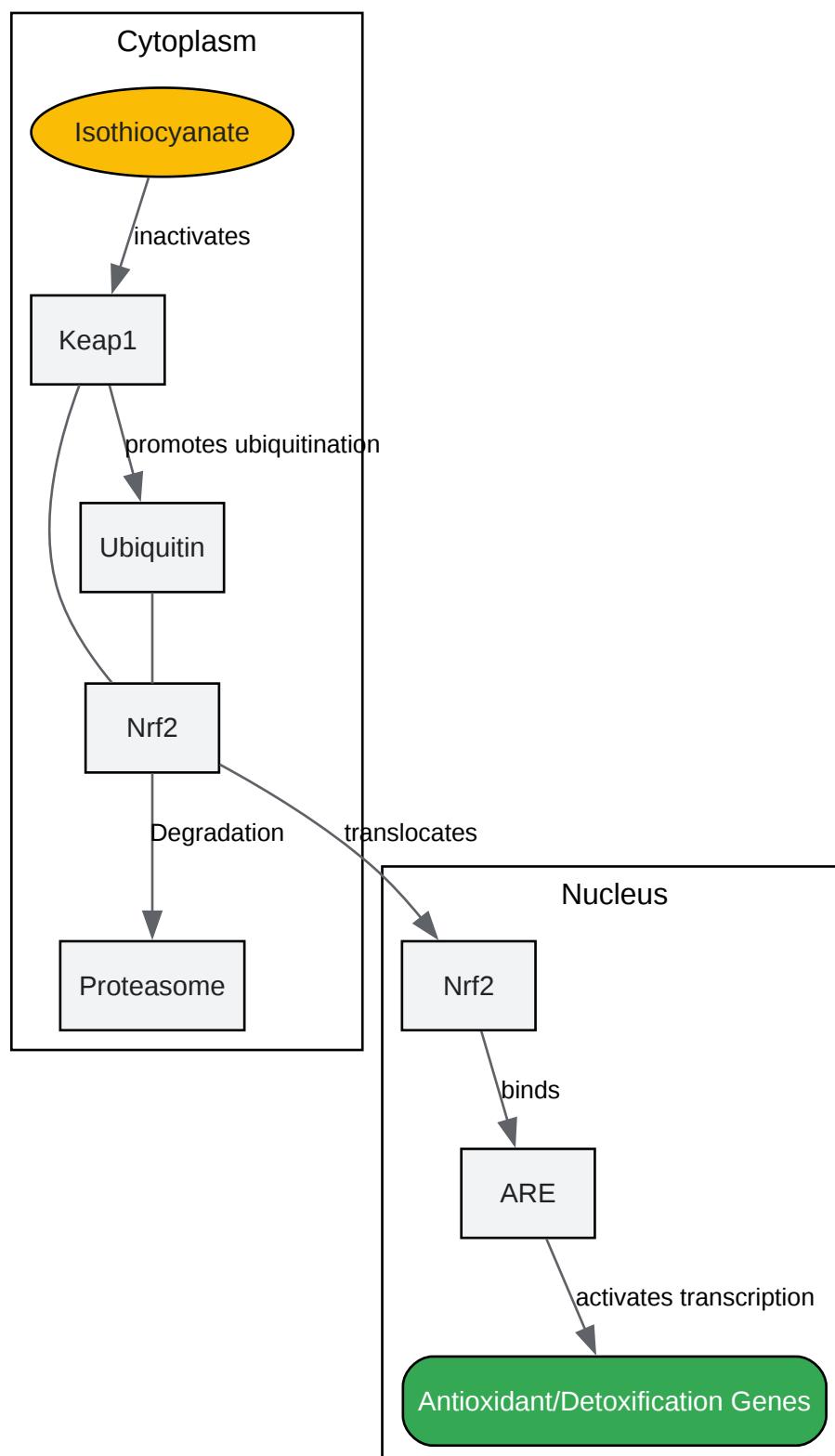
Introduction

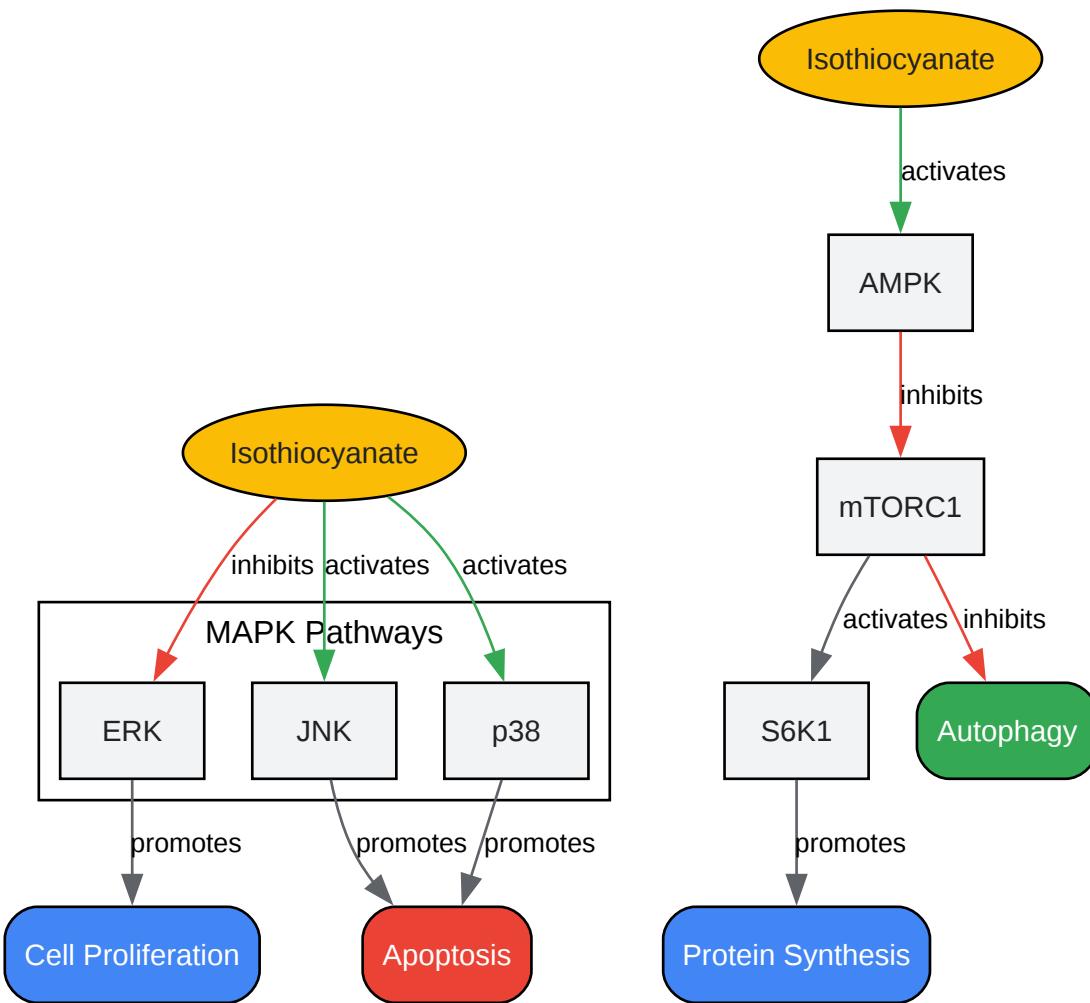
Isothiocyanates (ITCs) are a class of sulfur-containing organic compounds derived from the enzymatic hydrolysis of glucosinolates, which are secondary metabolites found predominantly in cruciferous vegetables of the Brassicaceae family. These compounds are of significant interest to the scientific community due to their wide range of biological activities, including antioxidant, anti-inflammatory, and chemopreventive properties. Isothiocyanatocyclopropane, also known as **cyclopropyl isothiocyanate**, is a specific member of this family that has been identified in the plant kingdom. This guide aims to consolidate the current understanding of its natural occurrence and to provide detailed technical information for its study.

Natural Occurrence and Biosynthesis

Isothiocyanatocyclopropane has been reported to occur naturally in white mustard (*Sinapis alba*)[1][2]. Like other isothiocyanates, its formation in plants is a result of the enzymatic breakdown of a precursor glucosinolate. When the plant tissue is damaged (e.g., by chewing or cutting), the enzyme myrosinase comes into contact with the glucosinolate, catalyzing its hydrolysis to produce glucose and an unstable aglycone. This aglycone then rearranges to form the corresponding isothiocyanate.







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References

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- 2. proceedings.science [proceedings.science]
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